

Application Note: Analysis of Chlorinated Pesticides in Environmental Samples using Gas Chromatography

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Compound of Interest

Compound Name: Strobane

Cat. No.: B213053

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Introduction

Organochlorine pesticides (OCPs) are a class of synthetic pesticides that have been widely used in agriculture and disease vector control.[1] Due to their persistence in the environment, bioaccumulation in the food chain, and potential adverse health effects, their presence in environmental matrices such as soil and water is a significant concern.[1] Regulatory bodies like the U.S. Environmental Protection Agency (EPA) have established standardized methods for their detection and quantification.[2] This application note details a robust and sensitive method for the analysis of 20 common chlorinated pesticides in environmental samples using gas chromatography with electron capture detection (GC-ECD), primarily following the principles of EPA Method 8081B.[3][4] The method specifies the use of a dual-column system for confirmation of results to minimize false positives.[2]

Instrumentation and Consumables

- Gas Chromatograph (GC): Agilent 8890B GC system or equivalent, equipped with a split/splitless injector and dual micro-Electron Capture Detectors (μ ECDs).[5]
- GC Columns: A dual-column setup is required for confirmation.[2]
 - Primary Column: Rtx-CLPesticides (30 m x 0.32 mm ID x 0.50 μ m) or equivalent.

- Confirmatory Column: Rtx-CLPesticides2 (30 m x 0.32 mm ID x 0.25 µm) or equivalent.
- Autosampler: Agilent 7693A or equivalent.
- Data System: Agilent MassHunter or equivalent.
- Sample Preparation Equipment:
 - Soxhlet extraction apparatus[6]
 - Rotary evaporator
 - Concentrator tube
 - Vortex mixer
 - Centrifuge
 - Analytical balance
 - Syringes and vials

Reagents and Standards

- Solvents: Pesticide residue grade n-hexane, acetone, and dichloromethane.
- Drying Agent: Anhydrous sodium sulfate, granular.
- Standards: A certified reference standard mixture containing the 20 target chlorinated pesticides. Individual standards for each pesticide are also recommended for verification.

Experimental Protocols

1. Sample Preparation (Soil/Sediment)

This protocol is based on the principles of Soxhlet extraction as outlined in EPA method 3540.
[6]

- Sample Homogenization: Air-dry the soil or sediment sample and grind it to a fine, uniform powder.
- Extraction:
 - Weigh 10 g of the homogenized sample and mix it with 10 g of anhydrous sodium sulfate.
 - Place the mixture in a porous thimble and insert it into the Soxhlet extractor.
 - Add 300 mL of a 1:1 (v/v) mixture of hexane and acetone to the round-bottom flask.^[6]
 - Extract the sample for 16-24 hours at a rate of 4-6 cycles per hour.
- Concentration and Solvent Exchange:
 - After extraction, allow the extract to cool.
 - Dry the extract by passing it through a funnel containing anhydrous sodium sulfate.
 - Concentrate the extract to approximately 5 mL using a rotary evaporator.
 - Perform a solvent exchange to hexane by adding 50 mL of hexane and re-concentrating to 5 mL. Repeat this step twice.
- Cleanup (if necessary): For samples with high levels of interfering substances, a cleanup step using Florisil or silica gel may be required as per EPA Method 3620 or 3630.
- Final Volume Adjustment: Adjust the final extract volume to 10 mL with hexane. The extract is now ready for GC-ECD analysis.

2. Gas Chromatography Analysis

- GC-ECD Conditions:
 - Inlet: Splitless mode, Temperature: 250°C
 - Carrier Gas: Helium, Constant Flow: 2.0 mL/min
 - Oven Temperature Program:

- Initial temperature: 100°C, hold for 1 minute.
- Ramp 1: 15°C/min to 180°C.
- Ramp 2: 5°C/min to 280°C, hold for 5 minutes.
- Detector: μ ECD, Temperature: 300°C, Makeup Gas: Nitrogen
- Injection: Inject 1 μ L of the prepared extract into the GC.
- Data Acquisition: Acquire data for the duration of the chromatographic run.

Experimental Workflow



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